

An In-depth Technical Guide to (3,4-Dimethylphenyl)hydrazine Hydrochloride

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Compound of Interest

Compound Name: (3,4-Dimethylphenyl)hydrazine

Cat. No.: B3025248

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3,4-Dimethylphenyl)hydrazine hydrochloride is an aromatic hydrazine derivative with significant applications in organic synthesis and the development of active pharmaceutical ingredients (APIs).^{[1][2]} Its chemical structure, featuring a dimethyl-substituted phenyl ring attached to a hydrazine group, makes it a valuable precursor for synthesizing a variety of heterocyclic compounds.^{[1][3]} This guide provides a comprehensive overview of its properties, synthesis, applications, and safe handling procedures.

The compound is identified by the CAS Number 60481-51-8.^{[4][5]} It is also known by synonyms such as 3,4-Dimethylphenylhydrazine HCl and 4-Hydrazino-o-xylene hydrochloride.^{[4][6]}

Physicochemical Properties

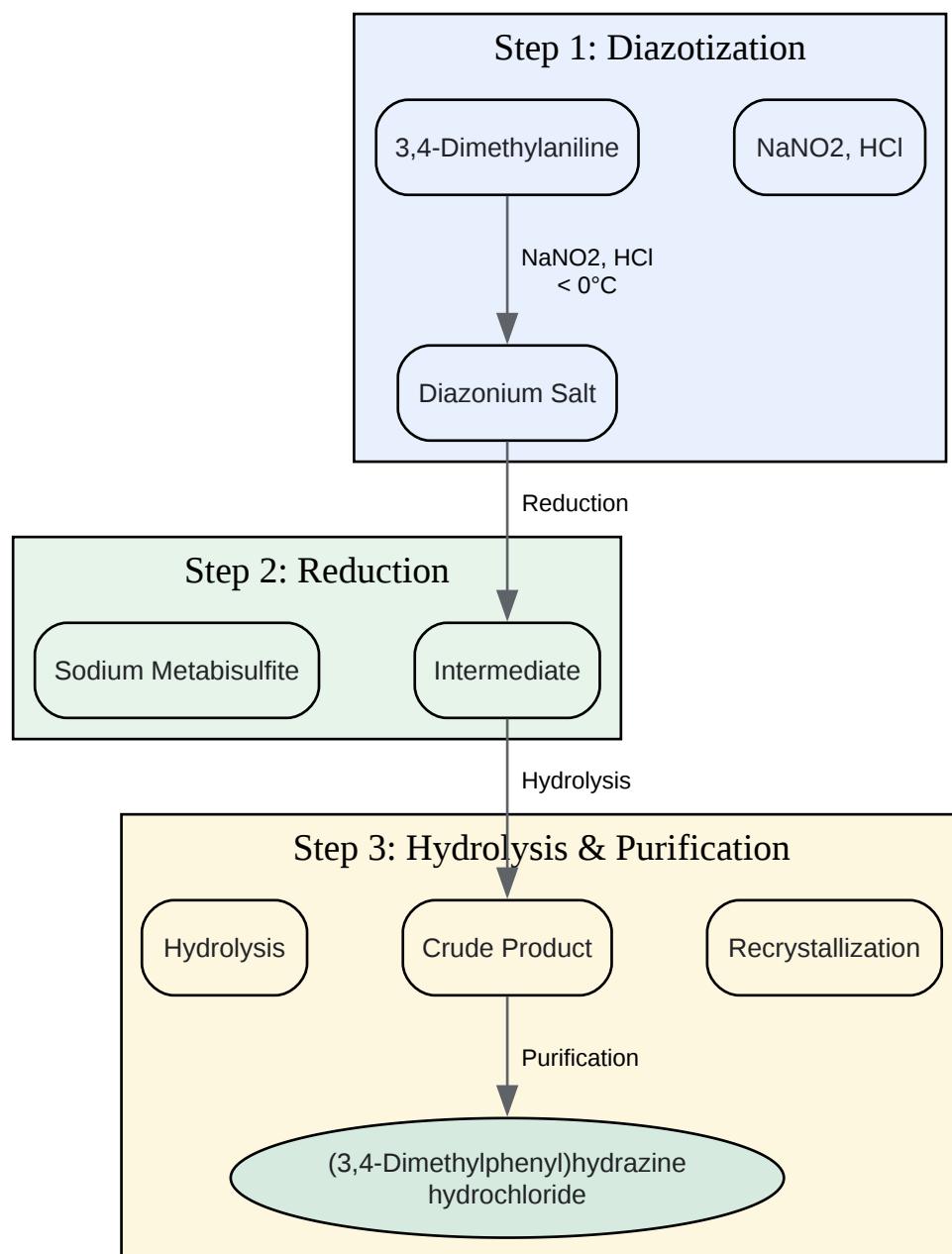
(3,4-Dimethylphenyl)hydrazine hydrochloride is typically a white to off-white or amber crystalline powder.^{[1][3][4][6][7]} It is hygroscopic and should be stored in airtight containers under an inert atmosphere to maintain its stability.^{[1][4][7]} Key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	60481-51-8	[4] [5]
Molecular Formula	C8H13CIN2	[4] [5]
Molecular Weight	172.66 g/mol	[4] [5] [8]
Appearance	White to amber to dark purple powder to crystal	[1] [4] [6]
Melting Point	195-200 °C (decomposes)	[1] [4] [6] [7]
Solubility	Soluble in water, DMSO (slightly), and Methanol (slightly). [1] [3] [4] [7] Insoluble in non-polar solvents. [1]	
Stability	Hygroscopic; decomposes with prolonged exposure to heat or strong oxidizers. [1] [4] [7]	

Synthesis

A common method for the synthesis of **(3,4-Dimethylphenyl)hydrazine** hydrochloride involves a diazotization reaction of 3,4-dimethylaniline, followed by reduction and hydrolysis.[\[9\]](#)

Representative Synthesis Workflow

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Caption: General synthesis workflow for **(3,4-Dimethylphenyl)hydrazine** hydrochloride.

Detailed Experimental Protocol

A general procedure for the synthesis of 3,4-dimethylphenylhydrazine hydrochloride from 4-bromo-1,2-xylene has also been described.[4][7] This method involves a copper-catalyzed reaction with hydrazine hydrate.[4]

Materials:

- 4-bromo-1,2-xylene
- Copper(I) bromide (CuBr)
- Ligand (e.g., L3 as specified in some literature)
- Potassium phosphate (K₃PO₄)
- Hydrazine hydrate (N₂H₄·H₂O)
- Dichloromethane (CH₂Cl₂)
- Hydrochloric acid (HCl)
- Methanol
- Diethyl ether

Procedure:

- In a reaction vessel, combine CuBr, the appropriate ligand, and K₃PO₄ in water.
- Add the starting material, 4-bromo-1,2-xylene, to the mixture.
- Stir the reaction mixture at an elevated temperature (e.g., 80-110°C).
- After an initial stirring period, add additional K₃PO₄ and hydrazine hydrate.
- Continue stirring at the elevated temperature for 1-2 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and dilute with dichloromethane.
- Filter the solution and wash the organic phase with a saturated saline solution.

- Adjust the pH of the dichloromethane solution to 3-4 by the dropwise addition of a 37% aqueous HCl solution to precipitate the hydrochloride salt.
- Filter the precipitate, wash with dichloromethane, and dry at room temperature.
- For higher purity, the product can be recrystallized by dissolving it in methanol and precipitating with diethyl ether.[4][7]

Causality Behind Experimental Choices:

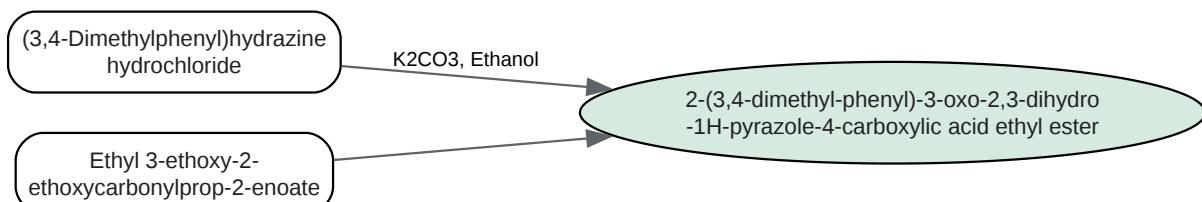
- Copper Catalyst: Copper(I) bromide is an effective catalyst for the coupling reaction between the aryl halide and hydrazine.
- Ligand: The ligand enhances the solubility and reactivity of the copper catalyst.
- Potassium Phosphate: This base is crucial for the reaction to proceed, likely by deprotonating the hydrazine.
- Acidification: The addition of hydrochloric acid protonates the hydrazine group, forming the stable and isolable hydrochloride salt.
- Recrystallization: This purification step is essential to remove impurities, such as the corresponding aniline hydrochloride which can form as a byproduct.[4][7]

Applications in Drug Development and Research

(3,4-Dimethylphenyl)hydrazine hydrochloride is a key intermediate in the synthesis of various pharmaceutical compounds, particularly those containing pyrazole and pyrazoline moieties, which are known to exhibit a range of biological activities, including potential anticancer properties.[2][10]

One notable application is its use as a reactant with ethyl 3-ethoxy-2-ethoxycarbonylprop-2-enoate to produce 2-(3,4-dimethyl-phenyl)-3-oxo-2,3-dihydro-1H-pyrazole-4-carboxylic acid ethyl ester.[4][7]

Reaction Pathway Diagram



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Caption: Synthesis of a pyrazole derivative from **(3,4-Dimethylphenyl)hydrazine hydrochloride**.

The reactivity of the hydrazine group allows it to be a versatile building block for creating a diverse library of compounds for drug discovery.[11] Hydrazides and their derivatives are widely explored in medicinal chemistry due to their broad spectrum of biological activities.[11]

Safety and Handling

(3,4-Dimethylphenyl)hydrazine hydrochloride is considered a hazardous substance and requires careful handling to avoid exposure.

Hazard Identification:

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[12][13][14] Some sources also indicate H302 (Harmful if swallowed).[8][15]
- Signal Word: Warning[4][8][12]
- Hazard Codes: Xi (Irritant)[4][6][7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[12]
- Skin Protection: Wear protective gloves and clothing.[12][15]

- Respiratory Protection: Use in a well-ventilated area.[15][16] If exposure limits are exceeded, use a full-face respirator.[12]

Handling and Storage:

- Avoid all personal contact, including inhalation of dust.[16]
- Wash hands thoroughly after handling.[12][15]
- Store in a cool, dry, well-ventilated place in a tightly closed container under an inert gas (nitrogen or argon) at 2-8°C.[3][4][7][16]
- Keep away from incompatible materials and strong oxidizers.[1][16]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[12][15]
- If on Skin: Wash with plenty of soap and water.[12][15]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[12][14]
- If Swallowed: Call a poison center or doctor if you feel unwell.[15]

In case of a spill, clean it up immediately using dry procedures to avoid generating dust.[16]

Conclusion

(3,4-Dimethylphenyl)hydrazine hydrochloride is a crucial chemical intermediate with significant utility in pharmaceutical research and development. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective and responsible use in the laboratory and in manufacturing processes.

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